N,N-Dimethylbenzenesulfonamide-d2 certified reference materials

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Compound of Interest

Compound Name:	*N,N-Dimethylbenzenesulfonamide-d2*
Cat. No.:	*B15558063*

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A Comparative Guide to Certified Reference Materials for **N,N-Dimethylbenzenesulfonamide-d2** and its Alternatives in Quantitative Analysis

For researchers, scientists, and drug development professionals engaged in quantitative analytical studies, the use of appropriate certified reference materials (CRMs) as internal standards is paramount for achieving accurate and reliable results. This guide provides an objective comparison of **N,N-Dimethylbenzenesulfonamide-d2** and its alternatives as internal standards, supported by available technical data and detailed experimental methodologies.

The "gold standard" for quantitative analysis by mass spectrometry is the use of stable isotope-labeled (SIL) internal standards. These compounds, ideally, co-elute with the analyte of interest and exhibit identical behavior during extraction, ionization, and fragmentation, thus effectively compensating for matrix effects and other sources of analytical variability.

Performance Comparison of Internal Standards

This section compares **N,N-Dimethylbenzenesulfonamide-d2** with two deuterated and one non-deuterated alternative internal standards commonly used in the analysis of sulfonamides

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and related compounds. The data presented is sourced from commercially available certified reference materials.

Data Presentation: Comparison of Certified Reference Materials

Feature	N,N-Dimethylbenzenesulfonamide-d2	Sulfamethazine-d4	Sulfapyridine-d4	Sulfapyridine (Non-Deuterated)
Supplier	MedChemExpress	MedChemExpress	MedChemExpress	Sigma-Aldrich
Catalog Number	HY-W088178S	HY-B0035S	HY-B0212S	PHR1095
CAS Number	Not Available	1020719-82-7	1189863-86-2	144-83-2
Molecular Formula	$C_8H_9D_2NO_2S$	$C_{12}H_{10}D_4N_4O_2S$	$C_{11}H_7D_4N_3O_2S$	$C_{11}H_{11}N_3O_2S$
Molecular Weight	187.26	282.35	253.31	249.29
Chemical Purity	Not Publicly Available (CoA required)	99.91% (by LCMS)[1]	99.35% (by HPLC)	Certified Reference Material[2]
Isotopic Enrichment	Not Publicly Available (CoA required)	99.80%[1]	98.20% (d4=93.3%, d3=6.2%, d2=0.5%)	Not Applicable
Format	Neat Solid	Solid[1]	Powder	Neat[2]

Note: Specific quantitative data for **N,N-Dimethylbenzenesulfonamide-d2** was not publicly available at the time of this guide's compilation. Researchers are advised to request a Certificate of Analysis from the supplier for detailed purity and isotopic enrichment information.

Experimental Protocols

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The following section details a representative experimental protocol for the quantitative analysis of a target analyte using a deuterated internal standard, such as **N,N-Dimethylbenzenesulfonamide-d2**, by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective: To accurately quantify the concentration of a target analyte (e.g., a sulfonamide drug) in a biological matrix (e.g., plasma) using an internal standard.

Materials:

- Target Analyte
- **N,N-Dimethylbenzenesulfonamide-d2** (or alternative internal standard)
- HPLC-grade Methanol
- HPLC-grade Acetonitrile
- Formic Acid
- Ultrapure Water
- Biological Matrix (e.g., human plasma)
- Solid Phase Extraction (SPE) Cartridges

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Standard Solution Preparation:
  - Prepare stock solutions of the target analyte and the internal standard (e.g., 1 mg/mL) in methanol.

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- Prepare a series of working standard solutions of the analyte at different concentrations by serial dilution of the stock solution.
- Prepare a working internal standard solution at a fixed concentration (e.g., 100 ng/mL).

- Sample Preparation (Protein Precipitation & SPE):
  - To 100 µL of plasma sample, add 20 µL of the internal standard working solution and vortex briefly.
  - Add 300 µL of acetonitrile to precipitate proteins. Vortex for 1 minute.
  - Centrifuge the samples at 10,000 rpm for 10 minutes.
  - Condition an SPE cartridge with methanol followed by water.
  - Load the supernatant from the centrifuged sample onto the SPE cartridge.
  - Wash the cartridge with water to remove interferences.
  - Elute the analyte and internal standard with methanol.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
  - Chromatographic Conditions:
    - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
    - Mobile Phase A: 0.1% Formic Acid in Water
    - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
    - Gradient: A suitable gradient to achieve separation of the analyte from matrix components.

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        - Flow Rate: 0.3 mL/min
        - Injection Volume: 5 µL
    - Mass Spectrometric Conditions:
        - Ionization Mode: Positive Electrospray Ionization (ESI+)
        - Detection Mode: Multiple Reaction Monitoring (MRM)
        - Monitor the specific precursor-to-product ion transitions for both the analyte and the internal standard.
- Data Analysis:
    - Construct a calibration curve by plotting the peak area ratio (analyte peak area / internal standard peak area) against the analyte concentration for the calibration standards.
    - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualization

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical workflow for selecting an internal standard and the experimental workflow for quantitative analysis.

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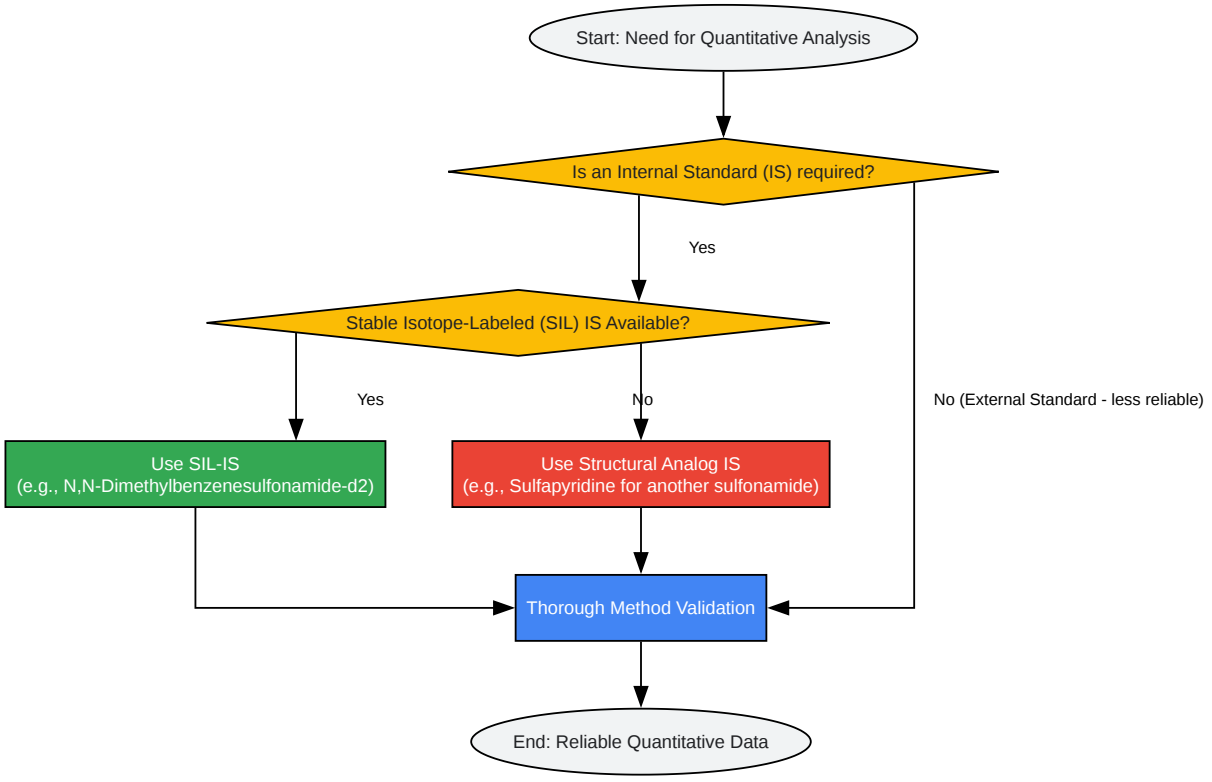

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Caption: Logical workflow for internal standard selection.

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